

2-Hydroxybenzoyl azide CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Hydroxybenzoyl azide

Cat. No.: B15469260

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Technical Guide: 2-Hydroxybenzoyl Azide

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

2-Hydroxybenzoyl azide is not a commercially available compound with a registered CAS number, suggesting it is a reactive intermediate rather than a stable, isolable substance. This technical guide provides an in-depth overview of its parent compound, 2-hydroxybenzoic acid (salicylic acid), and outlines the probable synthesis, reactivity, and handling precautions for **2-hydroxybenzoyl azide** based on the well-established chemistry of acyl azides. This document is intended to equip researchers with the foundational knowledge required for the in-situ generation and potential application of this reactive species in chemical synthesis and drug development.

Physicochemical Properties of the Precursor: 2-Hydroxybenzoic Acid

Given the transient nature of **2-hydroxybenzoyl azide**, all quantitative data pertains to its stable precursor, 2-hydroxybenzoic acid, also known as salicylic acid.

Property	Value	Reference
CAS Number	69-72-7	[1] [2]
Molecular Formula	C ₇ H ₆ O ₃	[1] [2] [3]
Molecular Weight	138.12 g/mol	[3] [4]
Appearance	Colorless to white crystalline powder	[1]
Melting Point	158-161 °C	[2]
Boiling Point	211 °C	[2]
Solubility in Water	1.8 g/L (at 20 °C)	[2]
pKa	2.98 (at 25 °C)	[2]

Synthesis of 2-Hydroxybenzoyl Azide: An Experimental Protocol

2-Hydroxybenzoyl azide would be synthesized from its corresponding carboxylic acid, salicylic acid. The following is a general procedure for the formation of an acyl azide from a carboxylic acid. This reaction is typically performed and used *in situ* without isolation of the azide product due to its potential instability.

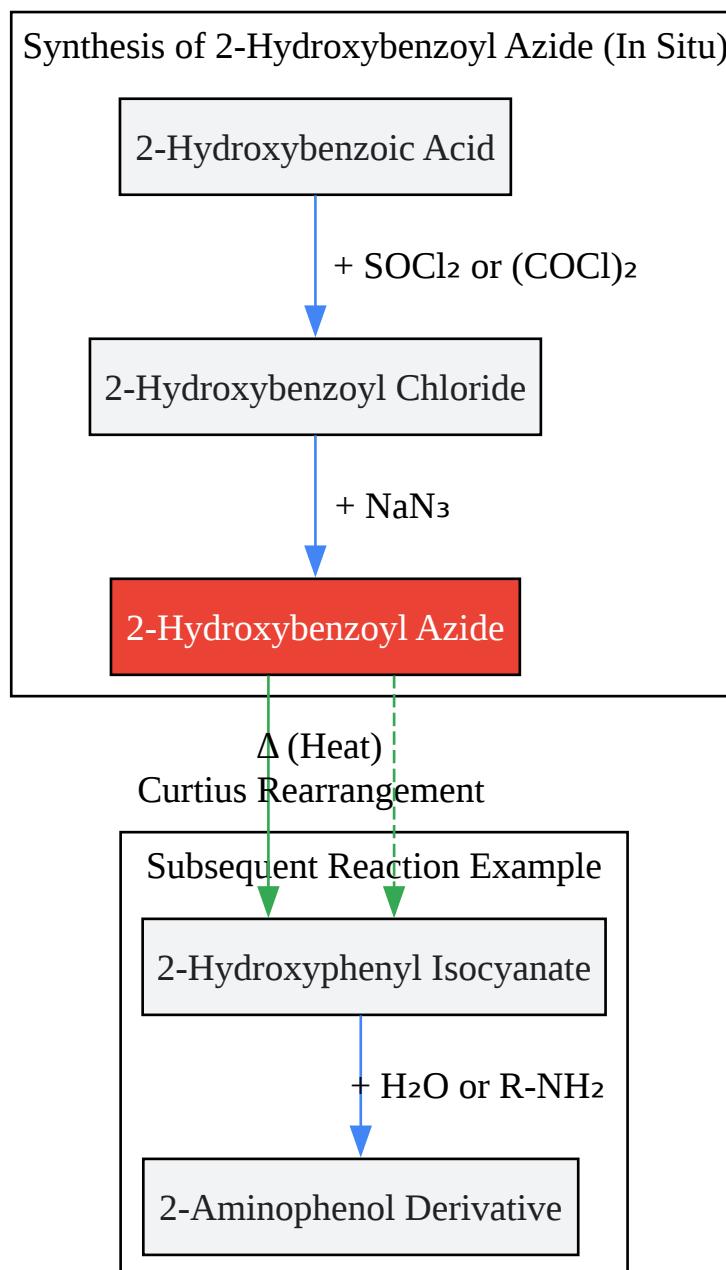
Materials:

- 2-Hydroxybenzoic acid (Salicylic acid)
- Thionyl chloride (SOCl₂) or Oxalyl chloride ((COCl)₂)
- Sodium azide (NaN₃)
- Anhydrous aprotic solvent (e.g., Toluene, THF, or Acetone)
- Anhydrous sodium sulfate or magnesium sulfate
- Ice bath

Procedure:

- Activation of the Carboxylic Acid:
 - In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-hydroxybenzoic acid in an excess of thionyl chloride.
 - Gently reflux the mixture for 1-2 hours to form the acyl chloride. The reaction progress can be monitored by the cessation of HCl gas evolution.
 - Remove the excess thionyl chloride under reduced pressure. The resulting 2-hydroxybenzoyl chloride is often used directly in the next step.
 - Alternative: The carboxylic acid can be reacted with oxalyl chloride in a solvent like dichloromethane with a catalytic amount of DMF.
- Formation of the Acyl Azide:
 - Dissolve the crude 2-hydroxybenzoyl chloride in a suitable anhydrous aprotic solvent such as acetone or toluene.
 - Cool the solution in an ice bath to 0 °C.
 - In a separate flask, prepare a solution of sodium azide in a minimal amount of water and add it dropwise to the acyl chloride solution with vigorous stirring. The use of a phase-transfer catalyst may be beneficial if a biphasic system is employed.
 - Stir the reaction mixture at 0 °C for 1-2 hours.
- Work-up (Use with Caution):
 - The resulting solution containing **2-hydroxybenzoyl azide** is typically used immediately in the subsequent reaction step.
 - If necessary, the organic layer can be separated, washed with cold water and brine, and dried over anhydrous sodium sulfate. Note: Concentration of the solution should be avoided as organic azides can be explosive.[5][6]

Below is a workflow diagram illustrating this synthesis and a common subsequent reaction, the Curtius rearrangement.



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Fig. 1: Synthesis and subsequent reaction of **2-Hydroxybenzoyl Azide**.

Reactivity and Stability of 2-Hydroxybenzoyl Azide

Organic azides are energetic molecules and should be handled with care.[5][6][7] The stability of an organic azide is often estimated by the "Rule of Six," which suggests there should be at least six carbon atoms for each energetic functional group (like an azide).[7][8] With a C_7N_3 composition in the core structure, **2-hydroxybenzoyl azide** would be considered potentially explosive and should not be isolated in a pure form.[5]

The primary reactivity of acyl azides is the Curtius rearrangement, where thermal or photochemical activation leads to the loss of dinitrogen gas (N_2) and the formation of an isocyanate intermediate. This isocyanate is a versatile synthon that can be trapped with various nucleophiles:

- Hydrolysis: Reaction with water yields an unstable carbamic acid, which decarboxylates to form an amine (in this case, 2-aminophenol).
- Alcoholysis: Reaction with an alcohol produces a carbamate.
- Aminolysis: Reaction with an amine gives a urea derivative.

The ortho-hydroxy group in **2-hydroxybenzoyl azide** could potentially participate in intramolecular reactions, influencing the stability and reactivity profile of the molecule.

Safety and Handling of Organic Azides

Due to their potential for explosive decomposition, all azides should be handled with extreme caution. The following diagram outlines critical safety considerations.

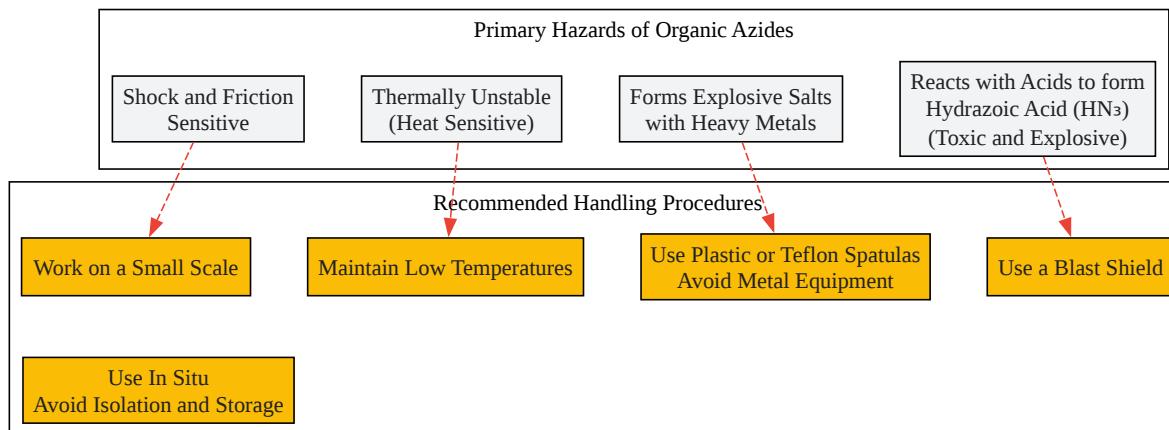
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Fig. 2: Hazards and handling precautions for organic azides.

Key Precautions:

- Always work behind a blast shield.
- Avoid friction and grinding. Do not use ground glass joints.
- Avoid contact with heavy metals (e.g., copper, lead, mercury, silver, zinc) as this can form highly sensitive and explosive metal azides.^[7]
- Avoid contact with strong acids, which can produce highly toxic and explosive hydrazoic acid.^[7]
- Do not heat organic azides directly unless performing a controlled reaction like the Curtius rearrangement.
- Store azide-containing solutions at low temperatures and away from light.

Potential Applications in Drug Development

Acyl azides, and the isocyanates derived from them, are valuable intermediates in the synthesis of a wide range of biologically active molecules. Potential applications for a reactive intermediate like **2-hydroxybenzoyl azide** could include:

- **Linker Chemistry:** The isocyanate formed after the Curtius rearrangement can be used to conjugate the 2-hydroxyphenyl moiety to proteins or other biomolecules through reaction with amine groups (e.g., lysine residues).
- **Synthesis of Heterocycles:** The azide itself can participate in cycloaddition reactions, such as the Staudinger ligation or click chemistry, to form complex heterocyclic structures common in pharmaceutical compounds.
- **Scaffold Decoration:** Used to introduce a urea or carbamate linkage onto a core molecule, which can be crucial for target binding and modulating pharmacokinetic properties.

Conclusion

While **2-hydroxybenzoyl azide** is not a stock chemical, its in-situ generation from salicylic acid provides a pathway to the versatile 2-hydroxyphenyl isocyanate intermediate. A thorough understanding of the chemistry of acyl azides, coupled with stringent safety protocols, is essential for any researcher intending to work with this and related compounds. The information provided in this guide serves as a foundational resource for the safe and effective use of this reactive species in research and development.

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